

In-Depth Technical Guide to the Photophysical Properties of Solvent Orange 107

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Compound of Interest

Compound Name: *Solvent Orange 107*

Cat. No.: *B1169839*

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Introduction

Solvent Orange 107, commercially known as Macrolex Orange R, is a high-performance solvent dye belonging to the polymethine class of compounds.^{[1][2]} It is widely utilized in the plastics industry for coloring a variety of amorphous thermoplastics, including polystyrene (PS), polycarbonate (PC), polymethyl methacrylate (PMMA), and polyethylene terephthalate (PET).^{[3][4]} Its popularity stems from its brilliant reddish-orange hue, high thermal stability, good lightfastness, and excellent color strength.^{[3][5]} While extensively characterized for its industrial applications, detailed public domain data on its core photophysical properties remains limited. This guide provides a comprehensive overview of the known characteristics of **Solvent Orange 107** and outlines the standard experimental protocols for determining its key photophysical parameters.

General Properties of Solvent Orange 107

A summary of the general physical and chemical properties of **Solvent Orange 107** is presented in Table 1.

Table 1: General Properties of **Solvent Orange 107**

Property	Value	Reference(s)
Chemical Name	Solvent Orange 107	[1]
Commercial Name	Macrolex Orange R	[4] [6]
CAS Number	185766-20-5	[1]
Molecular Structure	Polymethine	[1] [2]
Appearance	Brilliant reddish-orange powder	[2]
Melting Point	Approximately 224 °C	[6]
Heat Stability in PS	Up to 300 °C	[5]

Photophysical Properties

Detailed, experimentally verified photophysical data for **Solvent Orange 107** are not readily available in peer-reviewed literature. Polymethine dyes, in general, are characterized by strong absorption in the visible region of the electromagnetic spectrum, with fluorescence emission at slightly longer wavelengths. Their photophysical properties are known to be highly sensitive to the solvent environment.[\[7\]](#)

Due to the lack of specific data for **Solvent Orange 107**, Table 2 provides an estimated range for its key photophysical parameters based on typical values for similar polymethine dyes used in non-polar solvent environments, which are relevant to its applications in plastics. It is crucial to note that these are estimations and experimental verification is required for precise values.

Table 2: Estimated Photophysical Properties of **Solvent Orange 107**

Parameter	Estimated Value/Range	Notes
Absorption Maximum (λ_{abs})	450 - 500 nm	Dependent on solvent polarity.
Emission Maximum (λ_{em})	500 - 550 nm	Typically red-shifted from the absorption maximum.
Molar Extinction Coefficient (ϵ)	> 50,000 M ⁻¹ cm ⁻¹	Polymethine dyes are known for their high molar absorptivity.
Fluorescence Quantum Yield (Φ_f)	0.1 - 0.5	Highly solvent and environment dependent. Generally lower in polar solvents.
Fluorescence Lifetime (τ)	1 - 5 ns	Influenced by the rigidity of the environment and solvent viscosity.

Experimental Protocols

The determination of the photophysical properties of a dye like **Solvent Orange 107** involves a series of standardized spectroscopic techniques.

Absorption and Emission Spectroscopy

This is the fundamental technique to determine the wavelengths at which the dye absorbs and emits light.

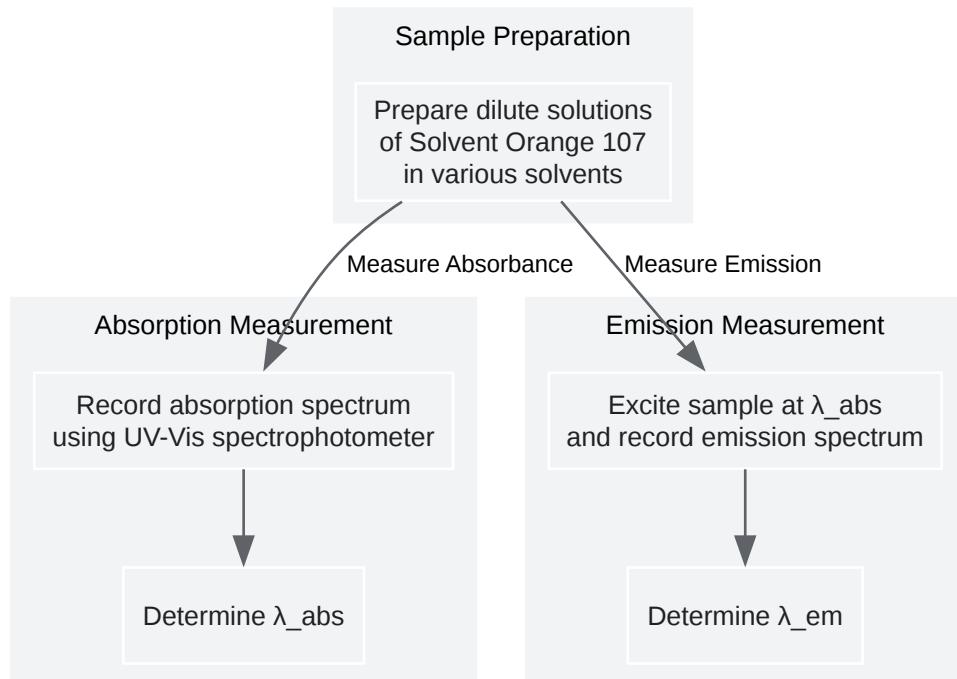
Methodology:

- Sample Preparation: Prepare dilute solutions of **Solvent Orange 107** in various spectroscopic-grade solvents (e.g., cyclohexane, toluene, dichloromethane, ethanol) with concentrations ensuring absorbance values are within the linear range of the spectrophotometer (typically < 0.1) to avoid inner filter effects.
- Absorption Measurement: Use a dual-beam UV-Vis spectrophotometer to record the absorption spectrum of the dye in each solvent against a solvent blank. The wavelength of

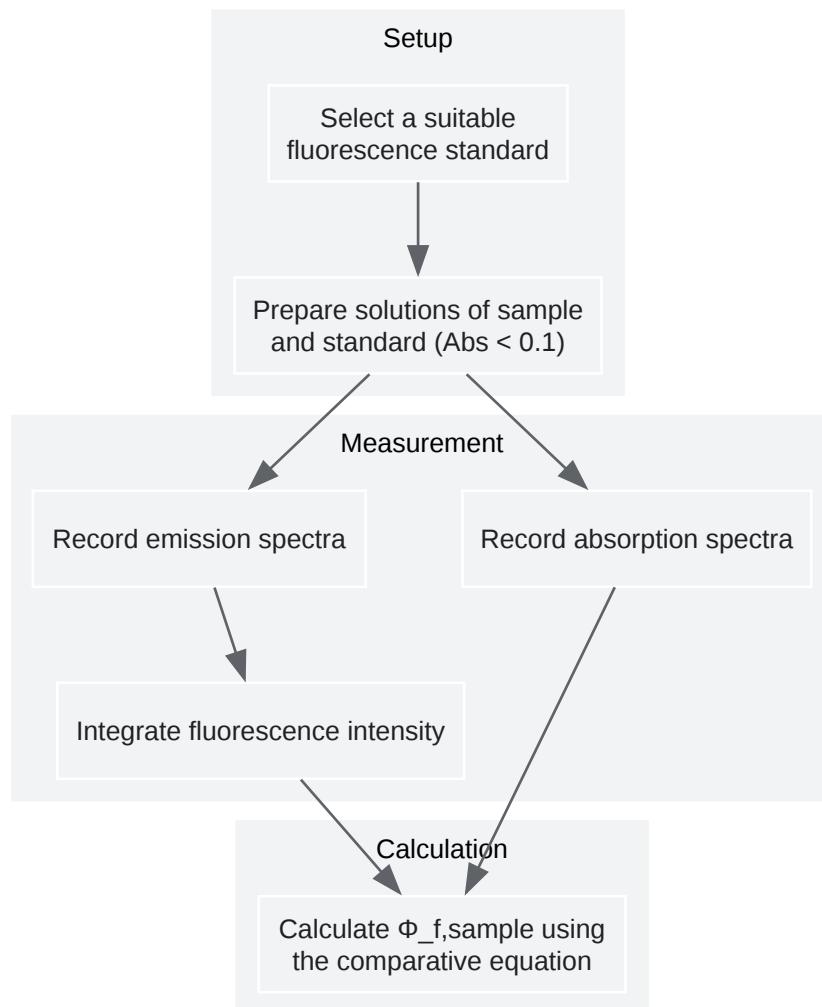
maximum absorbance (λ_{abs}) is determined from the resulting spectrum.

- Emission Measurement: Employ a spectrofluorometer to measure the fluorescence emission spectrum. The sample is excited at or near its λ_{abs} , and the emitted light is scanned over a range of longer wavelengths to determine the emission maximum (λ_{em}).

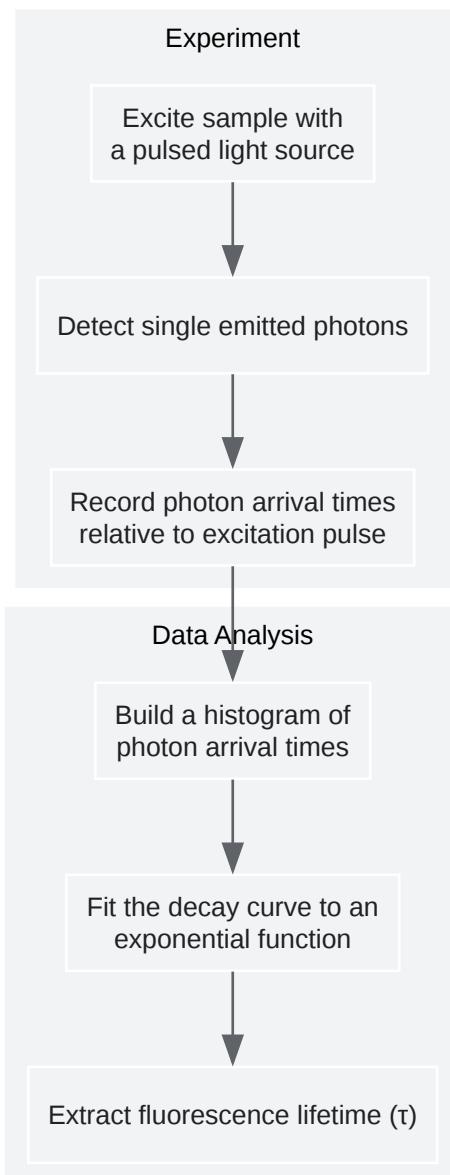
Workflow for Absorption and Emission Spectroscopy



Determination of Fluorescence Quantum Yield (Relative Method)



Fluorescence Lifetime Measurement using TCSPC

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